Solubility Profiling & Process Engineering: Benzenamine, 5-bromo-2-[(methylsulfonyl)methyl]-

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Compound of Interest

Compound Name:	*Benzenamine, 5-bromo-2-[(methylsulfonyl)methyl]-*
CAS No.:	*651780-42-6*
Cat. No.:	*B1507273*

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CAS: 849230-16-4

Executive Summary

Benzenamine, 5-bromo-2-[(methylsulfonyl)methyl]- (CAS: 849230-16-4), also referred to as Intermediate 5 in various Lapatinib synthesis pathways, represents a critical quality attribute (CQA) checkpoint in the manufacturing of tyrosine kinase inhibitors.

This guide addresses the solubility landscape of this intermediate. While specific thermodynamic solubility values (

) are often proprietary to CDMOs, this whitepaper synthesizes data from patent literature and structural analogs to provide a Solubility Risk Profile. It further outlines the Standard Operating Procedure (SOP) for generating precise solubility curves required for process upscaling (crystallization and purification).

Physicochemical Architecture

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Understanding the solubility requires analyzing the competing moieties within the molecule.

Property	Value / Description	Impact on Solubility
Molecular Formula		Moderate molecular weight (264.14 g/mol).
Key Moieties	Sulfone ( )	Highly polar, hydrogen bond acceptor. Promotes solubility in DMSO/DMF.
Primary Amine ( )	H-bond donor/acceptor. Enhances solubility in alcohols/acids.	
Aryl Bromide ( )	Lipophilic. Reduces water solubility; increases solubility in chlorinated solvents.	
Predicted LogP	~1.7 - 1.9	Moderately lipophilic. "Like dissolves like" applies to mid-polarity solvents (Esters, Alcohols).

Solubility Landscape

The following data is synthesized from isolation steps described in Lapatinib synthesis patents (e.g., WO2002002552, US7157466) and behavior of structural analogs (substituted sulfonyl anilines).

Qualitative Solubility Profile

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Solvent Class	Representative Solvents	Solubility Rating	Process Utility
Dipolar Aprotic	DMSO, DMF, NMP	Very High (>100 mg/mL)	Reaction Medium: Used for coupling reactions (e.g., with formylfuranboronic acids). Not suitable for crystallization due to high boiling points and solvent retention.
Alcohols	Methanol, Ethanol, Isopropanol (IPA)	Moderate (Temperature Dependent)	Recrystallization: High solubility at reflux; moderate to low at . IPA is the preferred solvent for controlling Metastable Zone Width (MSZW).
Esters	Ethyl Acetate (EtOAc), Isopropyl Acetate	Moderate	Extraction/Purification: Excellent for partitioning from aqueous reaction quenches. Often used in conjunction with alkanes to induce precipitation.
Chlorinated	Dichloromethane (DCM), Chloroform	High	Transport: Good for dissolving crude material, but avoided in final steps due to ICH Q3C Class 1/2 limitations.
Alkanes	Hexane, Heptane, Cyclohexane	Very Low (<1 mg/mL)	Anti-Solvent: Critical for "crashing out" the

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			product from EtOAc or DCM solutions.
Water	Water (Neutral pH)	Insoluble	Wash Solvent: Used to remove inorganic salts (NaBr) after reaction workup.

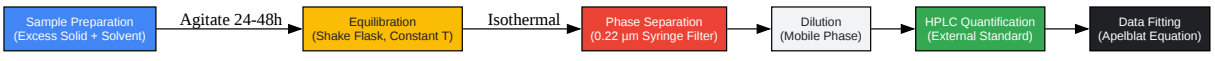
Thermodynamic Behavior (Process Implications)

- The Sulfone Effect: The sulfone group creates a strong dipole. While the molecule is lipophilic (Br-phenyl), the sulfone prevents high solubility in purely non-polar solvents like Hexane.
- The Amine Effect: The primary amine allows for pH-dependent solubility.
  - Acidic Conditions: Solubility increases drastically due to protonation (
).
  - Basic/Neutral Conditions: Remains as the free base (solid).

Experimental Protocol: Determination of Solubility Curves

Since specific batch purity affects solubility, researchers must generate a specific curve for their lot. Do not rely solely on literature values for GMP processes.

Workflow Logic



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Figure 1: Standard Operating Procedure for Gravimetric/HPLC Solubility Determination.

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Detailed Methodology

Objective: Determine saturation mole fraction (

) at temperatures

to

.

- Preparation: Add excess solid CAS 849230-16-4 to 10 mL of the target solvent (e.g., IPA) in a jacketed glass vessel.
- Equilibration: Stir at 400 rpm. Allow 24 hours for equilibration.
  - Self-Validation: Measure concentration at 24h and 48h. If deviation is <2%, equilibrium is reached.
- Sampling: Stop agitation and allow settling for 10 mins (maintain temperature).
- Filtration: Withdraw supernatant using a pre-heated syringe and filter through a 0.22 µm PTFE filter (to prevent "seed" crystals in the filtrate).
- Quantification (HPLC Method):
  - Column: C18 (e.g., Agilent Zorbax Eclipse Plus),

    .
  - Mobile Phase: Acetonitrile : Water (0.1%

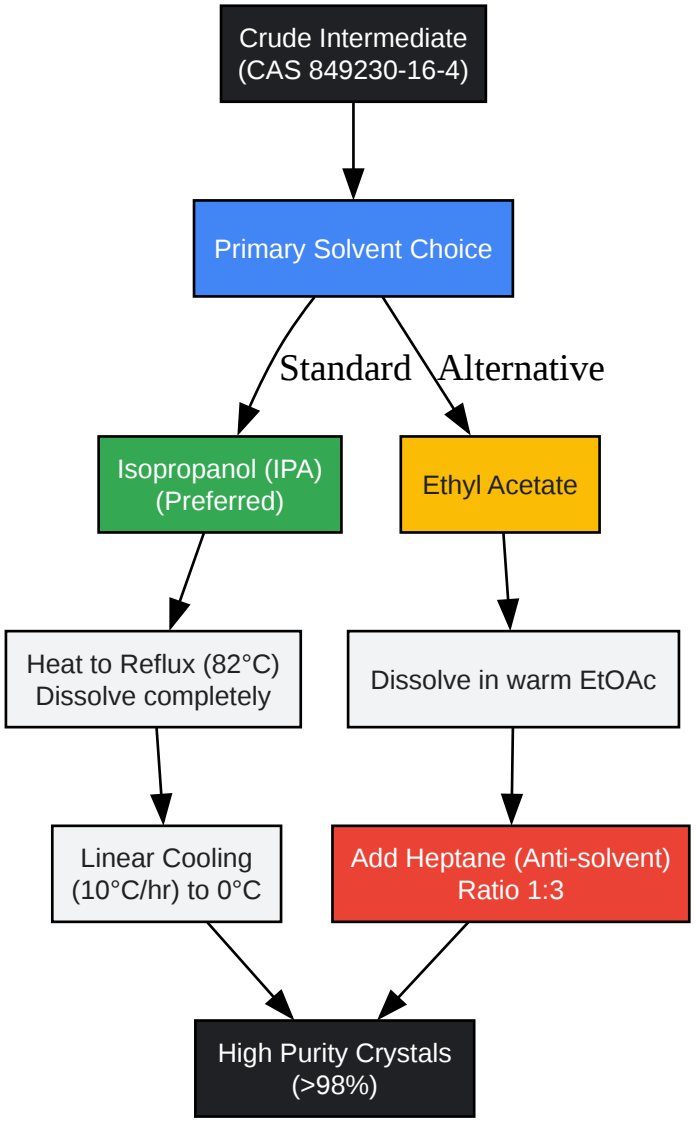
) [40:60 v/v].
  - Detection: UV at 254 nm.
  - Flow Rate: 1.0 mL/min.

Process Engineering: Recrystallization Strategy

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For purification of the intermediate, a Cooling Crystallization or Anti-Solvent Crystallization is recommended based on the solubility profile.

Solvent Selection Decision Tree



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Figure 2: Strategic decision tree for solvent selection during scale-up purification.

Thermodynamic Modeling

To extrapolate data for reactor design, fit your experimental data to the Modified Apelblat Equation:

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Where:

- = Mole fraction solubility
- = Temperature (Kelvin)[1][2]
- = Empirical constants derived from regression of your HPLC data.

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